An In-depth Technical Guide to 2,5-Dibromo-4-methylbenzaldehyde

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Compound of Interest

Compound Name:	*2,5-Dibromo-4-methylbenzaldehyde*
CAS No.:	*706820-09-9*
Cat. No.:	*B1530502*

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For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive technical overview of **2,5-Dibromo-4-methylbenzaldehyde**, a key aromatic intermediate. With the CAS Number 706820-09-9, this compound is a valuable building block in the synthesis of complex organic molecules for pharmaceutical, agrochemical, and materials science applications.[1] This document will delve into its chemical identity, properties, a plausible synthetic pathway, safety protocols, and its potential applications, offering field-proven insights for laboratory and development settings.

Chemical Identity and Properties

2,5-Dibromo-4-methylbenzaldehyde is a disubstituted aromatic aldehyde. It is noteworthy that this compound does not have any commonly used synonyms in the chemical literature or commercial listings.[1]

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Property	Value	Source
CAS Number	706820-09-9	[1]
Molecular Formula	$C_8H_6Br_2O$	[1]
Molecular Weight	277.94 g/mol	[1]
Appearance	White to off-white crystalline powder	Inferred from related compounds
Solubility	Soluble in organic solvents such as ethanol; slightly soluble in water	Inferred from related compounds
SMILES	O=Cc1cc(Br)c(cc1Br)C	[1]
InChI	InChI=1S/C8H6Br2O/c1-5-2-8(10)6(4-11)3-7(5)9/h2-4H,1H3	[2]

Synthesis of 2,5-Dibromo-4-methylbenzaldehyde: A Plausible Synthetic Route

While specific literature detailing the synthesis of **2,5-Dibromo-4-methylbenzaldehyde** is not abundant, a plausible and efficient synthetic route can be designed based on established principles of electrophilic aromatic substitution. The proposed pathway involves the direct bromination of 4-methylbenzaldehyde.

Proposed Reaction Scheme

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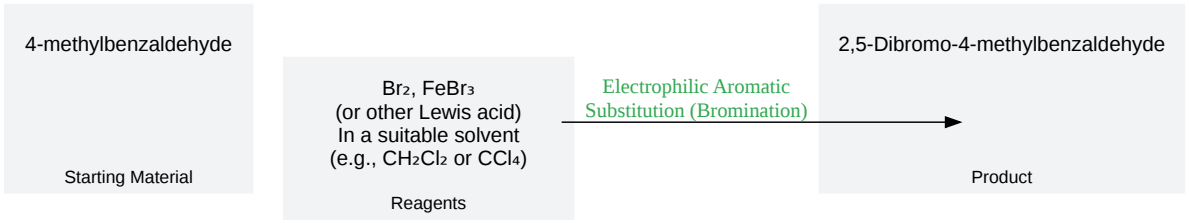


Figure 1: Proposed Synthesis of 2,5-Dibromo-4-methylbenzaldehyde

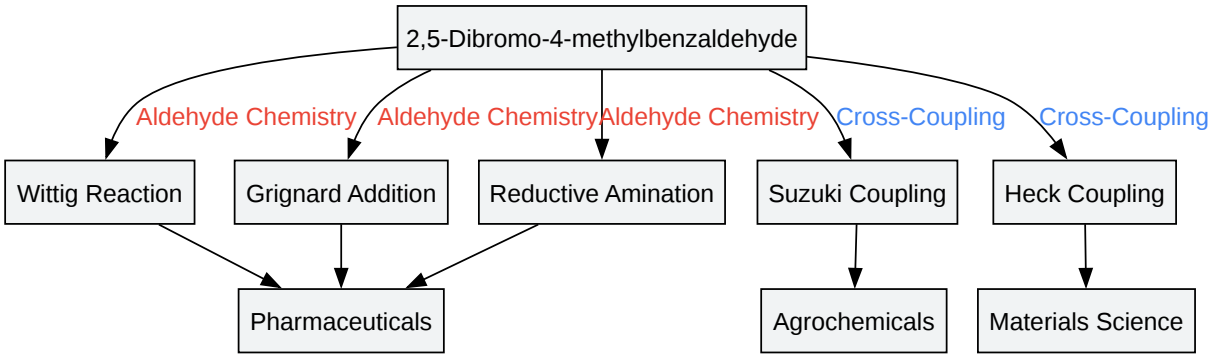


Figure 2: Synthetic Utility of 2,5-Dibromo-4-methylbenzaldehyde

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Sources

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